

An In-depth Technical Guide to 2-Methoxypyridine-4-boronic acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Methoxypyridine-4-boronic acid

Cat. No.: B151205

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This technical guide provides a comprehensive overview of the core physical properties of **2-Methoxypyridine-4-boronic acid**, a key building block in modern organic synthesis, particularly in the development of novel pharmaceuticals. This document details its physicochemical characteristics, outlines relevant experimental protocols for their determination, and visualizes its primary application in Suzuki-Miyaura cross-coupling reactions.

Core Physical and Chemical Properties

2-Methoxypyridine-4-boronic acid is a white to light yellow crystalline powder.^[1] It is a versatile boronic acid derivative widely utilized in organic synthesis and medicinal chemistry.^[1] Its molecular structure, incorporating both a methoxy group and a boronic acid moiety on a pyridine ring, imparts unique reactivity and solubility characteristics.^[1]

Quantitative Physicochemical Data

The key physical and chemical properties of **2-Methoxypyridine-4-boronic acid** are summarized in the table below. This data is essential for its handling, application in synthetic protocols, and for the prediction of its behavior in various chemical environments.

Property	Value	Source(s)
CAS Number	762262-09-9	[1][2][3][4][5][6]
Molecular Formula	C ₆ H ₈ BNO ₃	[1][2][4][5][6][7][8]
Molecular Weight	152.94 g/mol	[1][2][4][5][6][7][8]
Melting Point	210 - 218 °C	[1]
Appearance	White to light yellow crystalline powder	[1]
Boiling Point	Data not available	
Solubility	Soluble in organic solvents like DMSO and methanol.[9] The methoxy group is noted to enhance its solubility.[1][10]	[1][9][10]
pKa	Data not available	

Experimental Protocols

Accurate determination of the physical properties of **2-Methoxypyridine-4-boronic acid** is crucial for its effective use. The following sections detail generalized experimental protocols that can be employed to measure its key physical characteristics.

Determination of Melting Point

The melting point of **2-Methoxypyridine-4-boronic acid** can be determined using a standard melting point apparatus, such as a Mel-Temp or a Thiele tube.

Methodology:

- **Sample Preparation:** A small, finely powdered sample of **2-Methoxypyridine-4-boronic acid** is packed into a capillary tube to a height of 2-3 mm.
- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.

- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the anticipated melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid has transitioned to a liquid is recorded as the completion of melting. The melting point is reported as this range.

Determination of Solubility

A general gravimetric method can be used to determine the solubility of **2-Methoxypyridine-4-boronic acid** in various solvents.

Methodology:

- **Equilibrium Saturation:** An excess amount of **2-Methoxypyridine-4-boronic acid** is added to a known volume of the solvent in a sealed container. The mixture is agitated at a constant temperature for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached and a saturated solution is formed.
- **Separation:** The undissolved solid is separated from the solution by filtration or centrifugation.
- **Solvent Evaporation:** A known volume of the clear, saturated solution is carefully transferred to a pre-weighed container. The solvent is then evaporated under controlled conditions (e.g., using a rotary evaporator or in a vacuum oven at a temperature below the compound's decomposition point).
- **Mass Determination:** After complete evaporation of the solvent, the container with the solid residue is weighed again. The difference in weight gives the mass of the dissolved **2-Methoxypyridine-4-boronic acid**.
- **Calculation:** The solubility is then calculated and expressed in terms such as g/L or mg/mL.

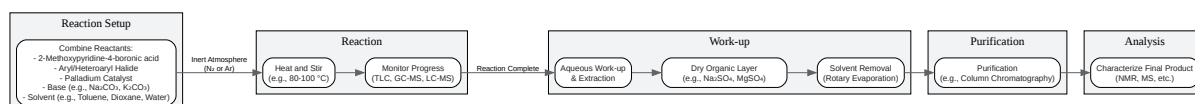
Application in Suzuki-Miyaura Cross-Coupling

A primary application of **2-Methoxypyridine-4-boronic acid** is its use as a coupling partner in palladium-catalyzed Suzuki-Miyaura reactions to form C-C bonds, which is a cornerstone of

modern pharmaceutical and agrochemical synthesis.[1][10]

Experimental Workflow: Suzuki-Miyaura Coupling

The following diagram illustrates a typical workflow for a Suzuki-Miyaura cross-coupling reaction utilizing **2-Methoxyppyridine-4-boronic acid**.



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A typical experimental workflow for a Suzuki-Miyaura cross-coupling reaction.

This workflow highlights the key stages from combining the reactants under an inert atmosphere to the final characterization of the purified product. The mild reaction conditions and functional group tolerance of the Suzuki-Miyaura coupling make it a highly versatile and widely used method in organic synthesis.[7]

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Methoxypyridine-4-boronic acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151205#2-methoxypyridine-4-boronic-acid-physical-properties]

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